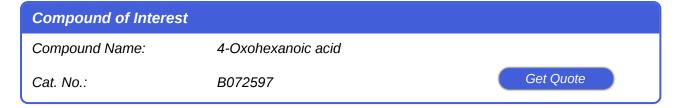


4-Oxohexanoic Acid: A Comprehensive Technical Safety Guide for Researchers

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Oxohexanoic acid** (CAS No. 1117-74-4), also known as homolevulinic acid. The information herein is compiled to assist researchers, scientists, and professionals in drug development in understanding the chemical's properties, hazards, and the necessary safety protocols for its handling and use in a laboratory setting. This document includes detailed experimental methodologies for key toxicological assessments to provide a deeper understanding of the hazard classifications.

Chemical Identification and Properties

4-Oxohexanoic acid is an oxo carboxylic acid with a molecular formula of $C_6H_{10}O_3$. It is a solid at room temperature and is soluble in water and organic solvents.[1] Its bifunctional nature, containing both a ketone and a carboxylic acid group, makes it a versatile intermediate in organic synthesis.[1]

Table 1: Physical and Chemical Properties of 4-Oxohexanoic Acid



Property	Value	Reference(s)
Molecular Formula	С6Н10О3	[2]
Molecular Weight	130.14 g/mol	[2]
CAS Number	1117-74-4	[2]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	35-37 °C	
Boiling Point	113 °C at 3 Torr	
Solubility	Soluble in water and organic solvents	[1]
рКа	4.77 ± 0.17 (Predicted)	

Hazard Identification and Classification

4-Oxohexanoic acid is classified as harmful if swallowed and causes serious eye irritation.[2] It is essential to handle this chemical with appropriate personal protective equipment and in a well-ventilated area to minimize exposure risks.

Table 2: GHS Hazard Classification for 4-Oxohexanoic Acid

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word	Reference(s)
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed	☑alt text	Warning	[2]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	☑alt text	Warning	[2]



Note: The GHS pictograms are illustrative and should be obtained from a compliant source.

Safe Handling and Storage Protocols

Proper handling and storage of 4-Oxohexanoic acid are crucial to ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[3]
- Avoid inhalation of dust or vapors.[4]
- Prevent contact with skin and eyes.[3]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Store in a corrosive-resistant container.[5]

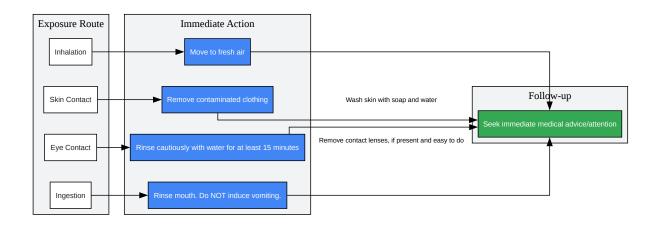
Emergency Procedures

Immediate and appropriate action is vital in case of accidental exposure or spillage.

First Aid Measures

The following diagram outlines the initial first aid response for various exposure routes.





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First aid response workflow for **4-Oxohexanoic acid** exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. [3][7]

Spill Cleanup Procedures



In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the spill area.[8]
- Ventilate: Ensure adequate ventilation.[9]
- Contain: Prevent the spread of the spill by using a non-combustible absorbent material like sand, earth, or vermiculite.[10]
- Neutralize (for acids): For acidic spills, cautiously neutralize with a suitable agent like sodium bicarbonate or soda ash.[11]
- Collect: Carefully scoop up the absorbed material into a suitable, labeled container for disposal.[11]
- Decontaminate: Clean the spill area with soap and water.[9]
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.

Experimental Protocols

The hazard classifications of **4-Oxohexanoic acid** are determined through standardized toxicological studies. The following sections detail the likely methodologies used for these assessments.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is designed to assess the acute toxicity of a substance when administered orally. [12]

- Principle: The test involves a stepwise procedure with the use of a small number of animals per step. The outcome of each step (mortality or survival) determines the next step, allowing for classification of the substance into a GHS category.[13]
- Animal Model: Typically, young adult female rats are used.[12]
- Procedure:



- Animals are fasted prior to dosing.
- A single dose of the substance is administered by oral gavage. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- A group of three animals is used for each step.
- The animals are observed for mortality, clinical signs of toxicity, and changes in body weight for up to 14 days.[13]
- The pattern of mortality in a series of dose steps allows for the determination of the appropriate GHS hazard classification.
- Endpoint: The primary endpoint is mortality. The results allow for classification of the substance based on its acute oral toxicity.[12]

Skin Sensitization - OECD Guideline 429 (Local Lymph Node Assay - LLNA)

The LLNA is a method for identifying potential skin sensitizers.[14]

- Principle: The assay is based on the principle that sensitizing chemicals induce a primary
 proliferation of lymphocytes in the lymph nodes draining the site of application. This
 proliferation is proportional to the dose and potency of the allergen.[15]
- Animal Model: The test is performed in mice.[14]
- Procedure:
 - The test substance is applied to the dorsal surface of the mouse's ear for three consecutive days.
 - A minimum of three concentrations of the test substance are used, along with a vehicle control group and a positive control group.
 - On day 6, the animals are injected with a radiolabeled substance (e.g., ³H-methyl thymidine).



- A few hours after the injection, the animals are euthanized, and the draining auricular lymph nodes are excised.
- \circ A single-cell suspension of lymph node cells is prepared, and the incorporation of the radiolabel is measured by β -scintillation counting.
- Endpoint: The results are expressed as a Stimulation Index (SI), which is the ratio of the mean proliferation in the test group to the mean proliferation in the vehicle control group. A substance is classified as a skin sensitizer if the SI is 3 or greater.[14]

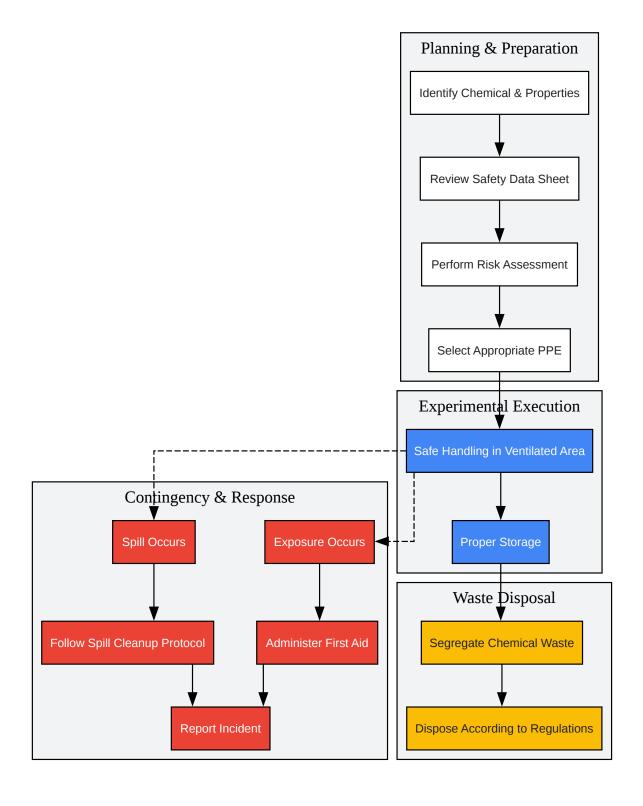
Serious Eye Irritation - Draize Test

The Draize test is a method to assess the potential of a substance to cause eye irritation or damage.[16]

- Principle: The test involves applying a substance to the eye of a conscious animal and observing the effects over a period of time.[16]
- Animal Model: Albino rabbits are typically used for this test.[17]
- Procedure:
 - A small amount (typically 0.1 mL of a liquid or 100 mg of a solid) of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.[1]
 - The eyes are examined for signs of irritation at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[18]
 - Observations are made for corneal opacity, iritis, and conjunctival redness and swelling.
 - The severity of the lesions is scored according to a standardized system.[1]
- Endpoint: The scores for corneal opacity, iritis, and conjunctival changes are used to calculate an overall irritation score, which determines the classification of the substance as a non-irritant, irritant, or severe irritant.[1][19]



The following diagram illustrates the logical workflow for conducting a chemical safety assessment.





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Logical workflow for a comprehensive chemical safety assessment.

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